

An In-depth Technical Guide to 1,2-Dimethylcyclohexanol

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Compound of Interest

Compound Name: 1,2-Dimethylcyclohexanol

Cat. No.: B3025573

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Introduction

1,2-Dimethylcyclohexanol is a cyclic alcohol that exists as a mixture of cis and trans isomers. It is a versatile compound utilized in various chemical syntheses and has garnered attention for its potential role in the development of new therapeutic agents due to its antimicrobial and antifungal properties. This technical guide provides comprehensive information on its chemical identity, safety data, and a detailed experimental protocol for its synthesis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1,2-Dimethylcyclohexanol** is presented below.

Property	Value	Reference
CAS Number	5402-29-9	[1][2]
Molecular Formula	C ₈ H ₁₆ O	[3]
Molecular Weight	128.21 g/mol	[3]
Appearance	Colorless liquid or a yellow to white solid/oil	[3]
Storage Temperature	2-8°C, sealed in a dry environment	[2][3]

Safety and Hazard Information

1,2-Dimethylcyclohexanol is classified as a hazardous substance. The following tables summarize its GHS classification and associated precautionary statements.

GHS Hazard Classification

Hazard Class	Category
Flammable Liquids	4
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3

Source: ECHA C&L Inventory

Hazard and Precautionary Statements

Code	Statement
H227	Combustible liquid
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocol: Synthesis of 1,2-Dimethylcyclohexanol via Grignard Reaction

The synthesis of cis- and trans-**1,2-Dimethylcyclohexanol** can be achieved through the Grignard reaction of 2-methylcyclohexanone with a methylmagnesium halide (e.g., methylmagnesium bromide).[4] This reaction is a classic example of nucleophilic addition to a carbonyl group.[4]

Materials

- Magnesium turnings
- Iodine crystal (as an initiator)
- Anhydrous diethyl ether
- Bromomethane (or methyl iodide)
- 2-Methylcyclohexanone
- Saturated aqueous solution of ammonium chloride
- Nitrogen or Argon gas (for inert atmosphere)

Equipment

- Flame-dried, three-necked round-bottom flask
- Magnetic stir bar
- Reflux condenser
- Dropping funnel
- Ice bath

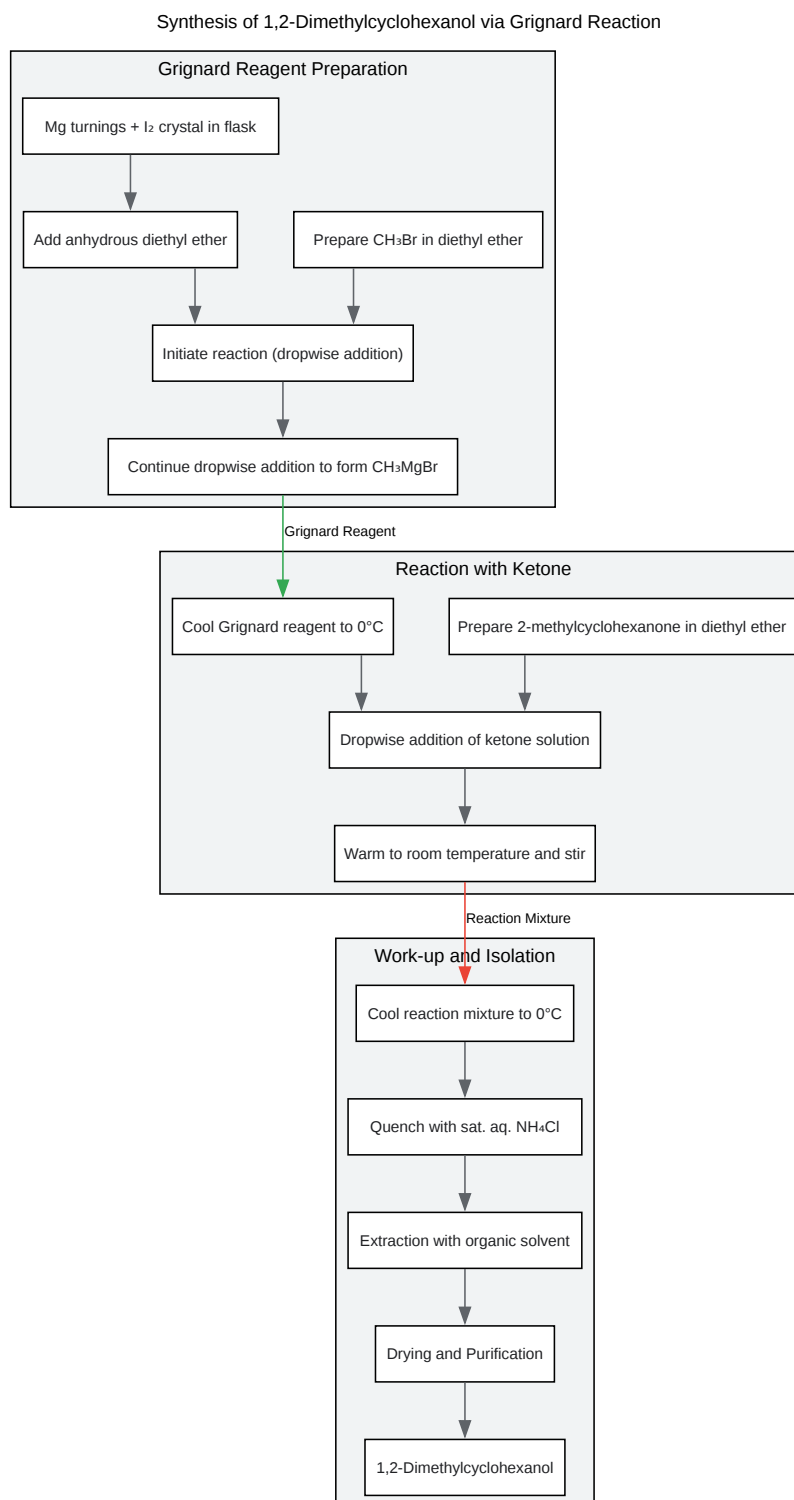
Procedure

- Preparation of the Grignard Reagent:
 - Place magnesium turnings (1.2 equivalents) and a small crystal of iodine in the flame-dried, three-necked round-bottom flask under a positive pressure of nitrogen.[4]

- Add a small amount of anhydrous diethyl ether to cover the magnesium.
- In the dropping funnel, prepare a solution of bromomethane (1.1 equivalents) in anhydrous diethyl ether.
- Initiate the reaction by adding a small portion of the bromomethane solution to the magnesium suspension. The disappearance of the iodine color and gentle refluxing of the ether indicate the reaction has started.^[4]
- Once initiated, add the remaining bromomethane solution dropwise to maintain a gentle reflux.
- Reaction with 2-Methylcyclohexanone:
 - Cool the Grignard reagent solution to 0°C using an ice bath.
 - Prepare a solution of 2-methylcyclohexanone (1.0 equivalent) in anhydrous diethyl ether and add it to the dropping funnel.
 - Add the 2-methylcyclohexanone solution dropwise to the stirred Grignard reagent at 0°C.^[4]
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Work-up:
 - Cool the reaction mixture back to 0°C.
 - Quench the reaction by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.^[4]
 - The resulting mixture can then be extracted with an organic solvent, dried, and purified (e.g., by distillation or chromatography) to isolate the **1,2-dimethylcyclohexanol** product.

Visualizations

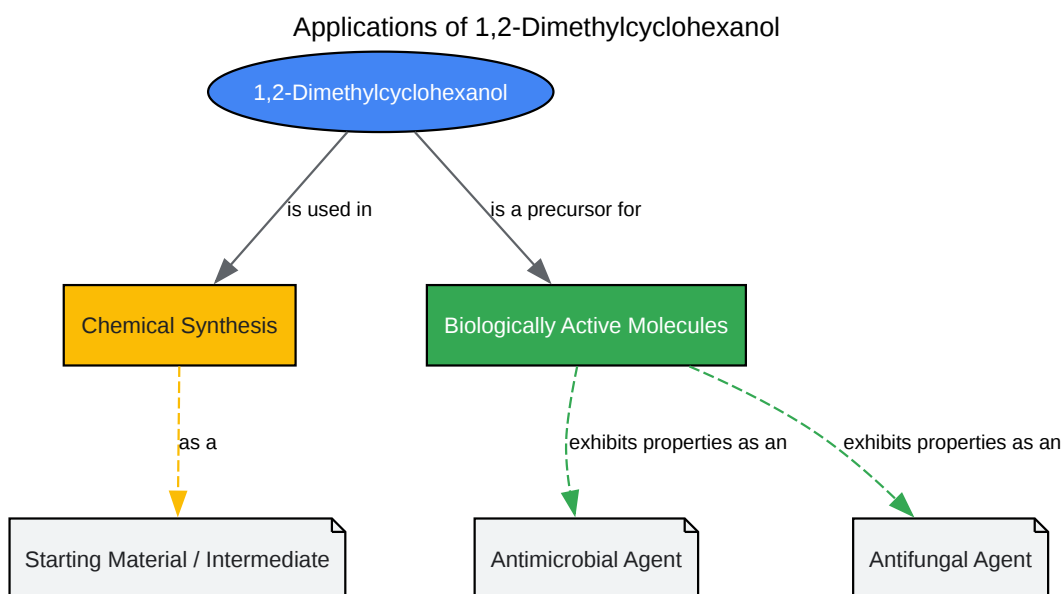
Experimental Workflow for the Synthesis of 1,2-Dimethylcyclohexanol



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Caption: Workflow for the synthesis of **1,2-Dimethylcyclohexanol**.

Logical Relationship of 1,2-Dimethylcyclohexanol's Cited Applications

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Caption: Cited applications and roles of **1,2-Dimethylcyclohexanol**.

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